

Proper Disposal of SDZ-WAG994: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SDZ-WAG994

Cat. No.: B1258137

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **SDZ-WAG994**, also known as N-Cyclohexyl-2'-O-methyladenosine.

SDZ-WAG994 is a potent and selective A1 adenosine receptor agonist. Adherence to the following procedures is critical for the safe management of this compound upon completion of research activities.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **SDZ-WAG994** is the first step toward safe handling and disposal. Key quantitative data for this compound are summarized below.

Property	Value
Chemical Name	N-Cyclohexyl-2'-O-methyladenosine
CAS Number	130714-47-5
Molecular Formula	C ₁₇ H ₂₅ N ₅ O ₄
Molecular Weight	363.41 g/mol
Appearance	Solid
Solubility	Soluble in Ethanol and DMSO

Step-by-Step Disposal Protocol

The following experimental protocol outlines the necessary steps for the proper disposal of **SDZ-WAG994**. This procedure is based on standard laboratory safety practices and information derived from the product's Safety Data Sheet (SDS).

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Labeled, sealable, and compatible hazardous waste container.
- Waste disposal tags or labels as required by your institution.
- Access to a designated hazardous waste storage area.

Procedure:

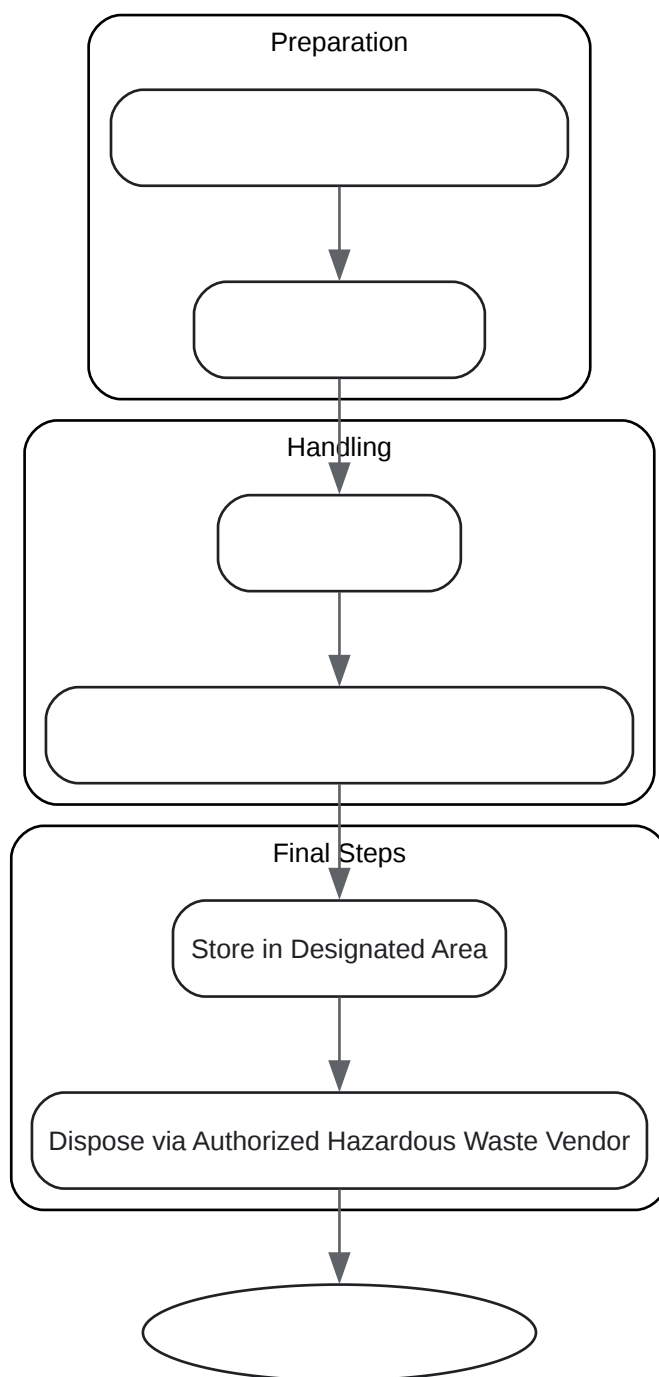
- Risk Assessment: Before beginning any disposal procedure, conduct a thorough risk assessment. Review the Safety Data Sheet for **SDZ-WAG994** to be fully aware of its potential hazards.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, to prevent skin and eye contact.

- Waste Segregation:
 - Do not mix **SDZ-WAG994** waste with other incompatible chemical waste streams.
 - For unused or expired pure **SDZ-WAG994**, it should be disposed of in its original container if possible, or in a clearly labeled hazardous waste container.
 - For solutions of **SDZ-WAG994** (e.g., in DMSO or ethanol), the entire solution should be treated as hazardous waste.
- Waste Collection:
 - Carefully transfer the waste material into a designated hazardous waste container. Avoid generating dust if handling the solid form.
 - Ensure the container is appropriate for the type of waste (solid or liquid) and is in good condition.
- Labeling:
 - Clearly label the hazardous waste container with the full chemical name ("N-Cyclohexyl-2'-O-methyladenosine"), the CAS number (130714-47-5), and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Securely seal the waste container.
 - Store the container in a designated, well-ventilated, and secure hazardous waste storage area, away from incompatible materials.
- Final Disposal:
 - Arrange for the collection of the hazardous waste by your institution's authorized waste management provider.
 - Disposal must be carried out in accordance with all applicable local, state, and federal regulations. This typically involves incineration at a licensed hazardous waste facility.

Never dispose of **SDZ-WAG994** down the drain or in regular trash.

Disposal Workflow

The logical flow of the disposal process for **SDZ-WAG994** is illustrated in the diagram below.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com